

Application of Triflumizole in Soil Metabolism Studies: Detailed Application Notes and Protocols

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Compound of Interest		
Compound Name:	Triflumizole	
Cat. No.:	B15562647	Get Quote

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Introduction

Triflumizole is a broad-spectrum imidazole fungicide used to control various fungal diseases on fruits, vegetables, and other crops. Understanding its fate and behavior in the soil environment is crucial for assessing its environmental risk and ensuring food safety. Soil metabolism studies are essential to determine the rate and pathway of **triflumizole** degradation, identify its major metabolites, and evaluate its persistence. These studies are typically conducted under controlled laboratory conditions, often following international guidelines such as those from the Organisation for Economic Co-operation and Development (OECD), to ensure data consistency and reliability.

This document provides detailed application notes and protocols for conducting soil metabolism studies of **Triflumizole**, including experimental design, analytical methodologies, and data interpretation.

Data Presentation

Table 1: Physicochemical Properties of Triflumizole



Property	Value	Reference
IUPAC Name	(E)-4-chloro-α,α,α-trifluoro-N- (1-imidazol-1-yl-2- propoxyethylidene)-o-toluidine	[1]
CAS Registry No.	68694-11-1	[1]
Molecular Formula	C15H15ClF3N3O	[1]
Molecular Weight	345.75 g/mol	[1]
Water Solubility	10.2 mg/L (at 20°C and pH 7)	[1]
Vapor Pressure	1.4×10^{-6} mm Hg (at 25°C)	[1]
рКа	3.70 (at 25°C)	[1]
Koc	1400	[1]

Table 2: Soil Dissipation Half-life (DT₅₀) of Triflumizole and its Metabolite FM-6-1 under Greenhouse Conditions



Location	Year	Compound	DT ₅₀ (days)
Zhejiang Province, China	2016	Triflumizole	4.3
Total Residue (Triflumizole + FM-6- 1)	5.5		
Hunan Province, China	2016	Triflumizole	5.2
Total Residue (Triflumizole + FM-6- 1)	6.1		
Zhejiang Province, China	2017	Triflumizole	6.1
Total Residue (Triflumizole + FM-6- 1)	6.9		
Hunan Province, China	2017	Triflumizole	5.8
Total Residue (Triflumizole + FM-6- 1)	6.5		

Data extracted from a study on greenhouse strawberries and soil.[2]

Experimental Protocols Aerobic Soil Metabolism Study (Following OECD

Guideline 307)

This protocol outlines the procedure for assessing the aerobic degradation of **Triflumizole** in soil.

1.1. Materials and Reagents:



- Test Substance: Analytical grade **Triflumizole** (>98% purity).
- Soils: At least three different soil types (e.g., sandy loam, clay loam, silty clay) with known physicochemical properties (pH, organic carbon content, texture, etc.).
- Reference Standards: Analytical standards of potential metabolites:
 - FM-6-1 (N-(4-chloro-2-trifluoromethylphenyl)-2-propoxyacetamidine)
 - FA-1-1 (4-chloro-2-(trifluoromethyl)aniline)
 - FD-1-1
- Solvents: HPLC or pesticide residue grade (e.g., acetonitrile, methanol, hexane, acetone).
- Reagents: Sodium hydroxide (NaOH), hydrochloric acid (HCl), heptafluorobutyric anhydride (HFBA), anhydrous sodium sulfate.
- Incubation System: Biometer flasks or a flow-through system to trap CO₂ and volatile organic compounds.

1.2. Experimental Procedure:

- Soil Preparation: Sieve fresh soil samples (<2 mm) and adjust the moisture content to 40-60% of the maximum water holding capacity. Pre-incubate the soils in the dark at the test temperature for 7-14 days to allow microbial activity to stabilize.
- Application of Test Substance: Apply a solution of Triflumizole to the soil samples at a
 concentration relevant to the recommended field application rate. For radiolabeled studies,
 14C-labeled Triflumizole is used to facilitate mass balance calculations.
- Incubation: Incubate the treated soil samples in the dark at a constant temperature (e.g., 20 ± 2°C). Maintain a continuous flow of CO₂-free, humidified air over the soil surface. Trap evolved ¹⁴CO₂ in a suitable trapping solution (e.g., potassium hydroxide or sodium hydroxide).
- Sampling: Collect duplicate soil samples at appropriate time intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, and 120 days).



- Extraction: Extract Triflumizole and its metabolites from the soil samples using an appropriate solvent system (e.g., methanol, acetonitrile/water). The extraction efficiency should be validated.
- Analysis: Analyze the extracts for the parent compound and its metabolites using a validated analytical method (e.g., HPLC-UV, LC-MS/MS, or GC-ECD).[3][4]
- Data Analysis: Calculate the concentration of Triflumizole and its metabolites at each sampling time. Determine the dissipation half-life (DT₅₀) and the formation and decline of major metabolites.

Analytical Method for Triflumizole and its Metabolites in Soil (GC-ECD)

This protocol is based on the EPA method for the determination of **Triflumizole** and its degradates in soil.[5]

2.1. Principle:

Triflumizole and its metabolites (FM-6-1 and FD-1-1) are hydrolyzed to a common moiety, 4-chloro-2-(trifluoromethyl)aniline (FA-1-1). This aniline is then derivatized with heptafluorobutyric anhydride (HFBA) to form a derivative that is sensitive to electron capture detection (ECD).[5]

2.2. Extraction and Hydrolysis:

- Weigh 50 g of soil into a 250 mL round-bottom flask.
- Add 100 mL of 1 N NaOH.
- Reflux the mixture for 1 hour to hydrolyze **Triflumizole** and its metabolites to FA-1-1.[5]
- Allow the mixture to cool and transfer it to a 500 mL separatory funnel.
- Partition the aqueous solution three times with 50 mL portions of hexane.
- Combine the hexane extracts and dry them over anhydrous sodium sulfate.

2.3. Derivatization:



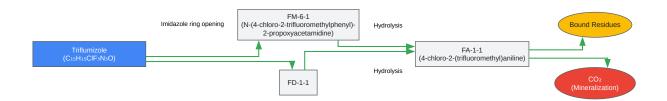
- Concentrate the hexane extract to approximately 1 mL.
- Add 100 μL of heptafluorobutyric anhydride (HFBA).
- Heat the mixture at 60°C for 30 minutes.
- Allow the reaction mixture to cool.
- Add 5 mL of 0.1 M potassium bicarbonate solution to remove excess HFBA.
- · Vortex the mixture and centrifuge.
- Transfer the upper hexane layer to a clean vial for GC-ECD analysis.

2.4. GC-ECD Analysis:

- Gas Chromatograph: Equipped with an Electron Capture Detector (ECD).
- Column: A suitable capillary column (e.g., DB-5, 30 m x 0.25 mm i.d., 0.25 μm film thickness).
- · Temperatures:
 - Injector: 250°C
 - Detector: 300°C
 - Oven Program: Initial temperature of 80°C, hold for 1 min, ramp to 280°C at 10°C/min, hold for 5 min.
- Carrier Gas: Helium or Nitrogen at a constant flow rate.
- Injection Volume: 1-2 μL.

Visualizations

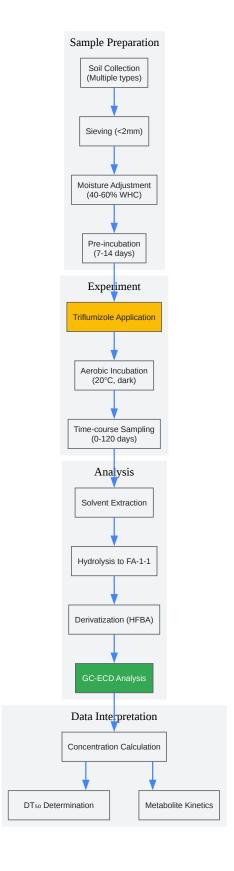




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Caption: Proposed degradation pathway of **Triflumizole** in soil.





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Caption: Experimental workflow for a **Triflumizole** soil metabolism study.



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